

# Application of Versalide in Energy Storage: Currently Unexplored

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Versalide

Cat. No.: B1219986

[Get Quote](#)

A comprehensive review of scientific literature and publicly available data reveals no evidence to support the use of **Versalide** (Acetyl hexamethyl tetralin) in energy storage applications. Extensive searches for its electrochemical properties or any related use in batteries, supercapacitors, or other energy storage devices have yielded no relevant results. The primary and well-documented application of **Versalide** is as a synthetic polycyclic musk, a common fragrance ingredient in a wide array of consumer products.

**Versalide**, also known by its IUPAC name 1-(5,6,7,8-Tetrahydro-3,5,5,6,8,8-hexamethyl-2-naphthalenyl)ethanone, is valued in the fragrance industry for its persistent, warm, and sweet musk-like scent.<sup>[1]</sup> It is frequently incorporated into perfumes, soaps, lotions, detergents, and other personal care and cleaning products.<sup>[2][3][4]</sup>

The existing body of scientific research on **Versalide** and other synthetic musks is predominantly focused on their environmental presence, bioaccumulation, and potential toxicological effects.<sup>[4][5]</sup> Studies have investigated their impact on biological systems, including their potential as endocrine disruptors.<sup>[2][4]</sup> However, this research does not intersect with the field of materials science or electrochemistry for energy storage.

Due to the complete absence of data regarding the electrochemical behavior, conductivity, ion storage capacity, or any other relevant characteristic of **Versalide** for energy storage, it is not possible to provide the requested application notes, experimental protocols, or data visualizations. The fundamental premise of the topic is not supported by current scientific

knowledge. Therefore, any attempt to create such documents would be purely speculative and without a factual basis.

For researchers and scientists interested in novel materials for energy storage, the focus remains on compounds and materials that exhibit promising electrochemical properties, such as high conductivity, redox activity, and structural stability. These typically include metal oxides, carbon-based materials, conductive polymers, and various inorganic compounds. There is currently no indication that synthetic musks like **Versalide** possess any of these requisite properties for energy storage applications.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Acetyl hexamethyl tetralin | The Fragrance Conservatory [[fragranceconservatory.com](https://fragranceconservatory.com)]
- 2. [biomonitoring.ca.gov](https://biomonitoring.ca.gov) [[biomonitoring.ca.gov](https://biomonitoring.ca.gov)]
- 3. [productingredients.com](https://productingredients.com) [[productingredients.com](https://productingredients.com)]
- 4. [safecosmetics.org](https://safecosmetics.org) [[safecosmetics.org](https://safecosmetics.org)]
- 5. A Whiff of Danger: Synthetic Musks May Encourage Toxic Bioaccumulation - PMC [[pmc.ncbi.nlm.nih.gov](https://pmc.ncbi.nlm.nih.gov)]
- To cite this document: BenchChem. [Application of Versalide in Energy Storage: Currently Unexplored]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1219986#exploring-versalide-for-energy-storage-applications>]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)